

An In-depth Technical Guide to 2-Acetoxybenzoyl Chloride for Researchers

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Compound of Interest

Compound Name: 2-Acetoxybenzoyl chloride

Cat. No.: B128672

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This guide provides a comprehensive overview of the fundamental properties, synthesis, and reactivity of **2-Acetoxybenzoyl chloride**, a crucial reagent for professionals in chemical research and drug development. Also known as o-acetylsalicyloyl chloride or aspirin chloride, this bifunctional molecule serves as a versatile intermediate in organic synthesis.

Core Chemical and Physical Properties

2-Acetoxybenzoyl chloride is a moisture-sensitive solid at room temperature.^{[1][2]} Its properties are critical for its handling, storage, and application in synthetic chemistry. Proper storage in a refrigerator is recommended.^{[1][2]}

Table 1: Physicochemical Properties of **2-Acetoxybenzoyl Chloride**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ ClO ₃	[2] [3] [4] [5]
Molecular Weight	198.60 g/mol	[3] [4] [5]
Appearance	White to orange to green powder/lump	[2]
Melting Point	45-49 °C (lit.)	[1] [2]
Boiling Point	345.8 °C at 760 mmHg; 107-110 °C at 0.1 mmHg (lit.)	[1] [2]
Density	1.294 - 1.322 g/cm ³	[1] [2]
Refractive Index	n _{20/D} 1.536 (lit.)	[1] [2]
Flash Point	126.6 °C	[1]

Table 2: Solubility and Stability

Property	Description	Source(s)
Solubility	Soluble in toluene.	[1] [2]
Water Solubility	Reacts with water.	[1] [2]
Sensitivity	Moisture Sensitive.	[1] [2]
Storage	Refrigerator.	[1] [2]

Table 3: Spectroscopic and Computational Data

Identifier	Value	Source(s)
CAS Number	5538-51-2	[1] [3] [6]
Canonical SMILES	<chem>CC(=O)OC1=CC=CC=C1C(=O)Cl</chem>	[1] [4]
InChIKey	DSGKWFGEUBCEIE-UHFFFAOYSA-N	[3] [4]
XLogP3	2.2	[1] [4]
Hydrogen Bond Donor Count	0	[1] [4]
Hydrogen Bond Acceptor Count	3	[1] [4]
Rotatable Bond Count	3	[1] [4]
Mass Spec (m/z Top Peak)	120	[3]

Synthesis of 2-Acetoxybenzoyl Chloride

The primary method for synthesizing **2-acetoxybenzoyl chloride** is through the chlorination of its corresponding carboxylic acid, acetylsalicylic acid (aspirin).[\[2\]](#)[\[5\]](#) Thionyl chloride (SOCl₂) is a commonly used chlorinating agent for this transformation.[\[7\]](#)

This protocol is based on established laboratory procedures for the conversion of carboxylic acids to acyl chlorides.[\[2\]](#)[\[7\]](#)

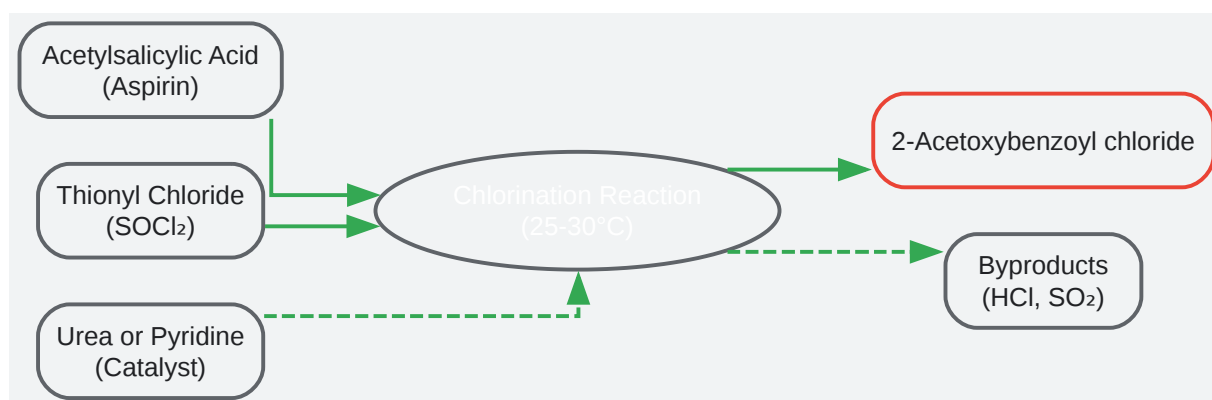
Materials:

- Acetylsalicylic acid
- Thionyl chloride (SOCl₂)
- Pyridine (catalyst) or Urea[\[7\]](#)
- Anhydrous reaction vessel (e.g., 3-neck flask)
- Stirrer

- Water bath
- Gas outlet/scrubber for HCl and SO₂ byproducts
- Petroleum ether (for precipitation)
- Filtration apparatus (e.g., Büchner funnel)
- Forced draught oven

Procedure:

- To a dry, 2-liter, 3-neck flask equipped with a stirrer and thermometer, add 200 ml (2.75 mols) of thionyl chloride.^[7]
- Add approximately half of the total 360 g (2 mols) of acetylsalicylic acid to the flask to create a suspension.^[7]
- Warm the stirred suspension to 30°C and add 4 g of urea to initiate the reaction.^[7] The evolution of HCl and SO₂ gas and a drop in temperature indicate the start of the reaction.^[7]
- Maintain the reaction temperature at 25°C. As the mixture becomes more mobile, add the remaining acetylsalicylic acid through a powder funnel.^[7] Ensure the system is protected from atmospheric moisture.^[7]
- Continue stirring for an additional 30 minutes at 25-30°C after the reaction mixture becomes a clear, pale yellow solution.^[7]
- Add approximately 500 ml of 60°-80° petroleum ether with vigorous stirring to precipitate the product.^[7]
- Cool the mixture to complete the crystallization of **2-acetoxybenzoyl chloride** as a heavy, off-white solid.^[7]
- Filter the solid, wash it with petroleum ether, and dry it quickly in a forced-draught oven at 35°-40°C.^[7] Minimize exposure of the final product to air.^[7]



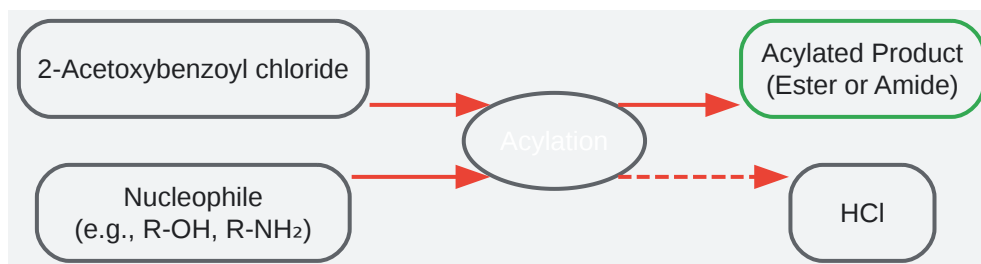
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Caption: Synthesis of **2-Acetoxybenzoyl chloride** from aspirin.

Reactivity and Applications

As a derivative of both an ester and an acid chloride, **2-acetoxybenzoyl chloride** exhibits dual reactivity. The acyl chloride is the more reactive functional group, readily undergoing nucleophilic acyl substitution.

It is a key intermediate in the synthesis of various pharmaceutical agents and fine chemicals.[1] [2] For example, it is used to produce the antiparasitic drug Nitazoxanide and various acetoxybenzamides.[1][5] Its utility as an acylating agent allows for the introduction of the 2-acetoxybenzoyl group into molecules containing nucleophiles such as alcohols, phenols, and amines to form the corresponding esters and amides.[8]



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Caption: General acylation reaction using **2-acetoxybenzoyl chloride**.

Safety Information

2-Acetoxybenzoyl chloride is a corrosive and hazardous substance that requires careful handling in a well-ventilated area, such as a fume hood.[6][9] It is harmful if swallowed and causes severe skin burns and eye damage.[3][10]

Key Safety Precautions:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[2][6]
- Handling: Wash hands and any exposed skin thoroughly after handling.[6] Avoid breathing dust, fumes, or vapors.[6]
- In case of Contact:
 - Eyes: Rinse cautiously with water for several minutes.[6]
 - Skin: Take off immediately all contaminated clothing and rinse skin with water.[6]
- Spills and Disposal: Dispose of contents/container to an approved waste disposal plant.[6]
- Water Reactivity: Contact with water liberates toxic gas (HCl).[2][6] It is crucial to use dry equipment and solvents.[7]

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